

Section 1: Compound Profile and Strategic Importance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Bromo-2-chloroquinoxaline

Cat. No.: B1281081

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6-Bromo-2-chloroquinoxaline is a halogenated heterocyclic compound widely utilized as a building block in the synthesis of more complex molecules.^[1] Its structure, featuring two distinct halogen atoms at positions 2 and 6 of the quinoxaline core, allows for selective, stepwise functionalization through reactions like Suzuki, Buchwald-Hartwig, and nucleophilic aromatic substitution. This versatility makes it a valuable precursor for developing novel therapeutic agents, including kinase inhibitors and antiviral compounds.^{[2][3]} Understanding its chemical properties and associated hazards is paramount for its safe and effective use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical identifiers for **6-Bromo-2-chloroquinoxaline** is provided below.

Property	Value	Source(s)
CAS Number	55687-02-0	[4] [5]
Molecular Formula	C ₈ H ₄ BrClN ₂	[4] [6]
Molecular Weight	243.49 g/mol	[4] [6]
Appearance	Solid	[5]
Melting Point	150-152.5 °C	[5]
Boiling Point	312.5 °C at 760 mmHg	[5]
IUPAC Name	6-bromo-2-chloroquinoxaline	[5]
InChI Key	XDJDRCGDVKTDHY- UHFFFAOYSA-N	[5]

```
graph "chemical_structure" {  
  layout=neato;  
  node [shape=none, margin=0];  
  edge [style=bold];
```

```
// Define nodes for atoms  
N1 [label="N", pos="0,1!", fontcolor="#202124"];  
N2 [label="N", pos="2,0!", fontcolor="#202124"];  
C1 [label="C", pos="1,1!", fontcolor="#202124"];  
C2 [label="C", pos="2,1!", fontcolor="#202124"];  
C3 [label="C", pos="3,0!", fontcolor="#202124"];  
C4 [label="C", pos="3,-1!", fontcolor="#202124"];  
C5 [label="C", pos="2,-2!", fontcolor="#202124"];  
C6 [label="C", pos="1,-2!", fontcolor="#202124"];  
C7 [label="C", pos="0,-1!", fontcolor="#202124"];  
C8 [label="C", pos="1,0!", fontcolor="#202124"];  
Cl [label="Cl", pos="-1,2!", fontcolor="#34A853"];  
Br [label="Br", pos="4,-2!", fontcolor="#EA4335];
```

```
// Define aromatic ring bonds
N1 -- C1 [len=1.2];
C1 -- C2 [len=1.2];
C2 -- N2 [len=1.2];
N2 -- C3 [len=1.2];
C3 -- C4 [len=1.2];
C4 -- C5 [len=1.2];
C5 -- C6 [len=1.2];
C6 -- C7 [len=1.2];
C7 -- N1 [len=1.2];
C8 -- C1 [style=invis]; // Center point for clarity
C8 -- N1 [len=1.2];
C8 -- N2 [len=1.2];
C8 -- C7 [len=1.2];
C8 -- C3 [len=1.2];

// Substituents
N1 -- Cl [len=1.2];
C4 -- Br [len=1.2];

// Benzene ring double bonds
C1 -- C2 [style=solid];
C3 -- C4 [style=dashed];
C5 -- C6 [style=dashed];
C7 -- N1 [style=dashed];
C2 -- N2 [style=dashed];
N2 -- C8 [style=solid];
C8 -- C7 [style=solid];
C6 -- C7 [style=solid];
C4 -- C5 [style=solid];
```

```
C3 -- C8 [style=dashed];  
}
```

Caption: Chemical Structure of **6-Bromo-2-chloroquinoxaline**.

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **6-Bromo-2-chloroquinoxaline** is classified as a hazardous substance.^[4] The primary hazards are related to acute toxicity and irritation.

Hazard Class	GHS Classification	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	^[5] ^[7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	^[5] ^[7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	^[5] ^[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Tract)	H335: May cause respiratory irritation	^[5] ^[7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	^[7]

GHS Label Elements

The GHS label for this compound includes a specific pictogram, signal word, and a series of hazard and precautionary statements.

Caption: GHS Pictogram and Hazard Statements.^[5]^[7]

Expert Interpretation: The "Harmful" classification (as opposed to "Toxic" or "Fatal") indicates a moderate level of acute toxicity. However, the primary day-to-day risks for researchers lie in its

irritant properties. The fine, solid nature of the compound means dust inhalation is a significant route of exposure, leading to respiratory tract irritation.^[5] Skin and eye contact can cause significant irritation, necessitating robust personal protective equipment (PPE).

Section 3: Risk Mitigation and Safe Handling Protocols

A proactive approach to safety involves a multi-layered strategy encompassing engineering controls, administrative procedures, and personal protective equipment.

Engineering and Administrative Controls

- **Ventilation:** All handling of solid **6-Bromo-2-chloroquinoxaline** and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.^{[8][9]}
- **Designated Area:** Establish a designated area within the lab specifically for working with halogenated heterocycles. This area should be clearly marked, and access should be restricted.
- **Safe Handling Practices:** Avoid dust formation during weighing and transfer by using smooth, careful motions. Never dry sweep spills; use appropriate wet cleanup methods or a HEPA-filtered vacuum.^[8]

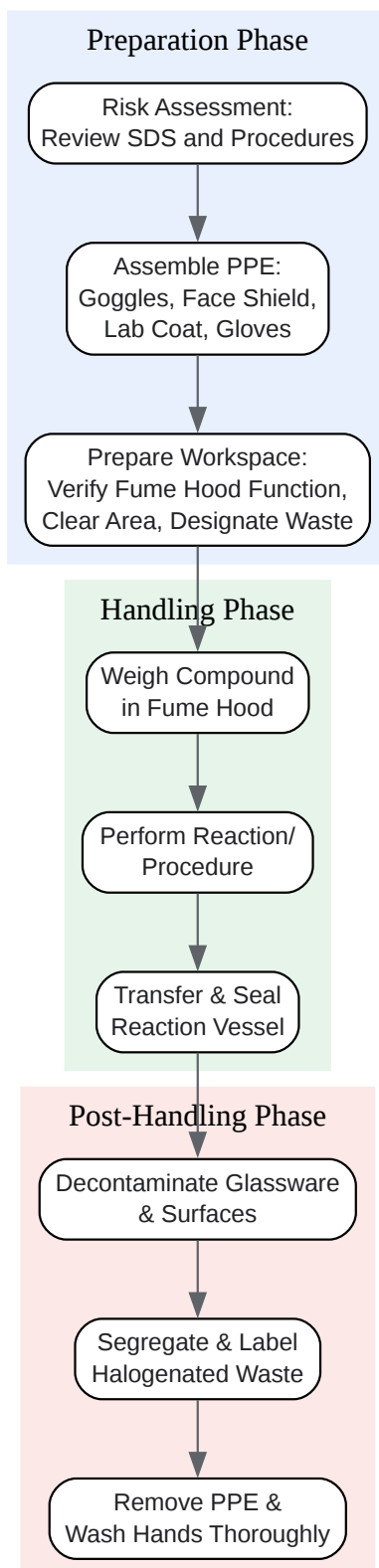
Personal Protective Equipment (PPE)

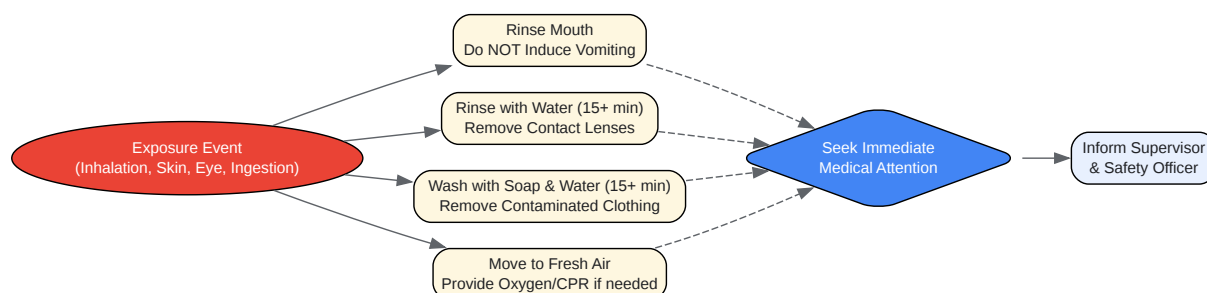
The selection of PPE is critical and should be based on a thorough risk assessment.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield that conform to OSHA 29 CFR 1910.133 or European Standard EN166.^[9]
- **Skin Protection:** Wear a flame-retardant lab coat and handle the compound with chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contamination.^{[8][10]}
- **Respiratory Protection:** If working outside of a fume hood is unavoidable (e.g., during a large-scale spill cleanup), a NIOSH/MSHA or EN 149 approved respirator with an appropriate particulate filter is mandatory.

Storage and Stability

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[9\]](#)[\[11\]](#)
Some suppliers recommend refrigeration at 4°C for long-term storage.[\[5\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[11\]](#)
- Hazardous Decomposition: Combustion produces toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride (HCl), and hydrogen bromide (HBr).[\[9\]](#)





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